2-(4-Chlorophenoxy)butanoic acid chemical properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(4-Chlorophenoxy)butanoic acid*
CAS No.:	*10310-19-7*
Cat. No.:	*B083887*

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An In-Depth Technical Guide to the Chemical Properties of **2-(4-Chlorophenoxy)butanoic Acid**

Introduction

2-(4-Chlorophenoxy)butanoic acid, a member of the phenoxyalkanoic acid class of compounds, represents a molecule of significant interest in synthetic organic chemistry and agrochemical research. Its structure, featuring a chiral center at the alpha-position to the carboxylic acid, a stable ether linkage, and a chlorinated aromatic ring, imparts a unique combination of chemical and physical properties. This guide provides a comprehensive technical overview of **2-(4-Chlorophenoxy)butanoic acid**, designed for researchers, scientists, and professionals in drug development and related fields. We will delve into its fundamental physicochemical properties, spectroscopic signature, a robust synthesis strategy, and modern analytical methodologies for its identification and quantification. The causality behind experimental choices and the validation inherent in the described protocols are emphasized throughout to ensure both scientific integrity and practical utility.

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Molecular Structure and Physicochemical Properties

The chemical behavior of a compound is fundamentally dictated by its structure. **2-(4-Chlorophenoxy)butanoic acid** combines an aromatic system with an aliphatic carboxylic acid moiety, influencing its reactivity, solubility, and intermolecular interactions.

Chemical Structure

The molecule consists of a 4-chlorophenol group linked via an ether bond to the second carbon of butanoic acid. This C-2 carbon is a stereocenter, meaning the compound can exist as two enantiomers, (R)- and (S)-**2-(4-chlorophenoxy)butanoic acid**.

Caption: Chemical structure of **2-(4-Chlorophenoxy)butanoic acid**.

Physicochemical Data

A summary of the core physicochemical properties is essential for handling, storage, and experimental design. The data presented below has been consolidated from various chemical suppliers and databases.

Property	Value	Source(s)
CAS Number	10310-19-7	[1][2]
Molecular Formula	$C_{10}H_{11}ClO_3$	[1][2]
Molecular Weight	214.65 g/mol	[2]
Appearance	Powder	[3]
Melting Point	77-78 °C	[3]
Storage Temperature	Room Temperature	[3]
InChI Key	CEJKAKCQVUWNNA-UHFFFAOYSA-N	[3]

Solubility Profile

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While specific quantitative solubility data for **2-(4-Chlorophenoxy)butanoic acid** is not readily available, a qualitative assessment can be made based on its structure and data from analogous compounds like MCPB and 2,4-DB.[4][5] The molecule possesses both a nonpolar aromatic ring and a polar carboxylic acid group. Consequently, it is expected to have low solubility in water. Its solubility increases significantly in organic solvents, particularly polar organic solvents such as ethanol, acetone, and diethyl ether.[5] This behavior is critical for selecting appropriate solvent systems for synthesis, purification (crystallization), and analytical sample preparation.

Spectroscopic and Spectrometric Characterization

Structural elucidation and confirmation of identity rely on a combination of spectroscopic techniques. Each method provides unique information about the molecular framework and functional groups present.

Rationale for Spectroscopic Analysis

The combination of Infrared (IR) spectroscopy, Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) provides a self-validating system for structural confirmation. IR identifies functional groups, NMR maps the carbon-hydrogen framework, and MS confirms the molecular weight and provides fragmentation data that further corroborates the structure.

Infrared (IR) Spectroscopy

An IR spectrum reveals the vibrational frequencies of bonds within the molecule, serving as a fingerprint for its functional groups. For **2-(4-Chlorophenoxy)butanoic acid**, the following characteristic absorption bands are expected, based on general principles for carboxylic acids and aromatic ethers.[6]

- O-H Stretch (Carboxylic Acid): A very broad band in the region of 3300-2500 cm^{-1}. This breadth is a hallmark of the hydrogen-bonded dimeric structure of carboxylic acids in the solid or liquid state.
- C-H Stretch (Aliphatic & Aromatic): Absorptions between 3100-3000 cm^{-1} (aromatic C-H) and 3000-2850 cm^{-1} (aliphatic C-H).

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- C=O Stretch (Carbonyl): A strong, sharp absorption band around 1725-1700 cm^{-1}. Its precise position can indicate the extent of hydrogen bonding.
- C=C Stretch (Aromatic): Several medium-to-weak bands in the 1600-1450 cm^{-1} region.
- C-O Stretch (Ether & Carboxylic Acid): Strong absorptions in the 1300-1000 cm^{-1} region. Aryl-alkyl ethers typically show a strong asymmetric C-O-C stretch around 1250 cm^{-1}.
- C-Cl Stretch: A strong band in the fingerprint region, typically around 850-550 cm^{-1}, though its position can be variable.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the connectivity and chemical environment of hydrogen (^{1}H NMR) and carbon (^{13}C NMR) atoms.

- ^{1}H NMR (Predicted):
  - ~10-13 ppm (singlet, 1H): The acidic proton of the carboxylic acid (COOH). This peak is often broad and its position is concentration-dependent.
  - ~7.2-7.3 ppm (doublet, 2H): Aromatic protons ortho to the chlorine atom.
  - ~6.8-6.9 ppm (doublet, 2H): Aromatic protons ortho to the ether oxygen.
  - ~4.5-4.7 ppm (triplet, 1H): The methine proton at the chiral center (-O-CH-).
  - ~1.9-2.1 ppm (multiplet, 2H): The methylene protons ($-CH_2-$) of the butyric acid chain.
  - ~0.9-1.1 ppm (triplet, 3H): The terminal methyl protons ($-CH_3$).
- ^{13}C NMR (Predicted):
  - ~175-180 ppm: Carboxylic acid carbonyl carbon (C=O).
  - ~155-160 ppm: Aromatic carbon attached to the ether oxygen.
  - ~129-130 ppm: Aromatic carbons ortho to the chlorine.

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- ~125-128 ppm: Aromatic carbon bearing the chlorine atom.
- ~115-117 ppm: Aromatic carbons ortho to the ether oxygen.
- ~75-80 ppm: Methine carbon at the chiral center (-O-CH-).
- ~25-30 ppm: Methylene carbon ($-CH_2-$).
- ~9-12 ppm: Methyl carbon ($-CH_3$).

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) would confirm the molecular weight and reveal characteristic fragmentation patterns.

- Molecular Ion (M^+): An expected peak at m/z 214, with a significant M+2 isotope peak at m/z 216 (approximately one-third the intensity of the M^+ peak) due to the presence of the ^{37}Cl isotope.
- Key Fragments:
  - Loss of the ethyl group ($-CH_2CH_3$) from the alpha-cleavage.
  - Loss of the carboxylic acid group (-COOH).
  - Cleavage of the ether bond, leading to fragments corresponding to the 4-chlorophenoxy radical (m/z 128) and the butanoic acid side chain.

Synthesis Methodology

The most logical and widely applicable approach for synthesizing **2-(4-Chlorophenoxy)butanoic acid** is via a Williamson ether synthesis. This strategy involves the nucleophilic substitution of a halide by an alkoxide or phenoxide.

Retrosynthetic Analysis and Strategy

The target molecule can be disconnected at the ether linkage. This leads to two primary synthetic routes:

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- Reacting 4-chlorophenoxide with an ester of 2-bromobutanoic acid.
- Reacting the alkoxide of an ester of 2-hydroxybutanoic acid with 1-chloro-4-fluorobenzene (via nucleophilic aromatic substitution, which is more difficult).

Route 1 is superior due to the high reactivity of the phenoxide nucleophile and the good leaving group ability of the bromide. A subsequent hydrolysis of the ester yields the final carboxylic acid. This one-pot, two-step approach is efficient and high-yielding, as demonstrated in patents for similar structures.[7]

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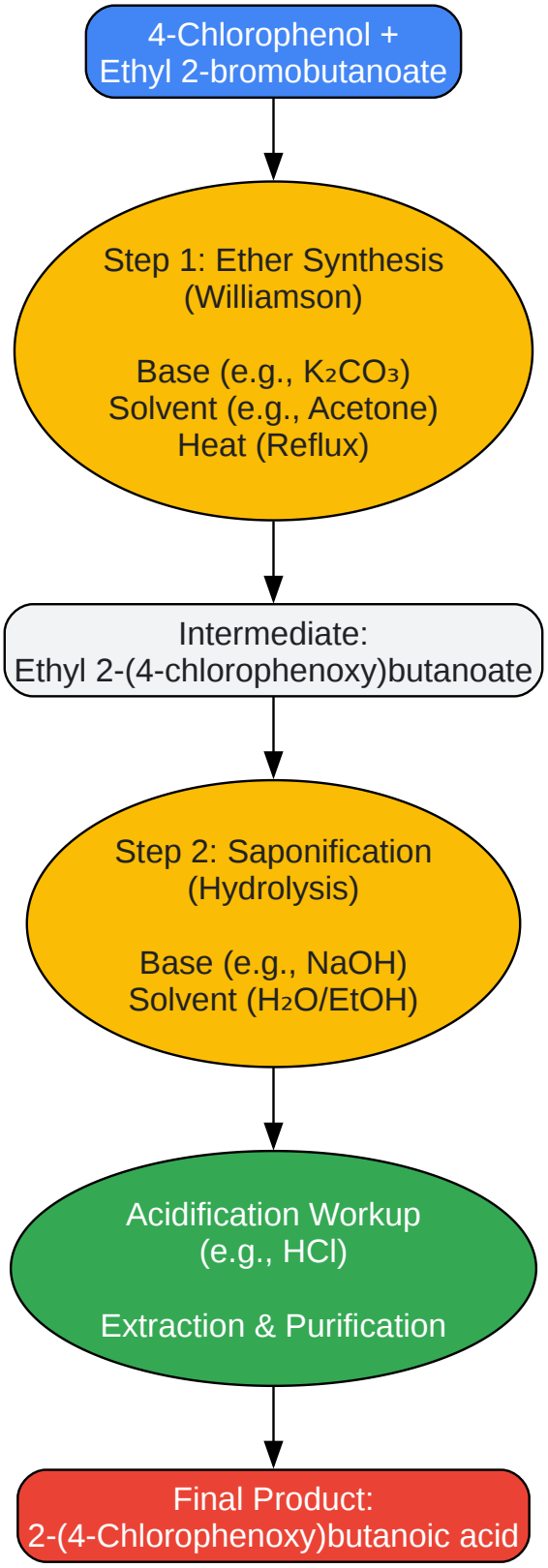

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- To cite this document: BenchChem. [2-(4-Chlorophenoxy)butanoic acid chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083887/docs#2-4-chlorophenoxy-butanoic-acid-chemical-properties]

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